Samotolisib in vivo mouse model administration

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Compound Focus: **Samotolisib**

CAS No.: 1386874-06-1
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In Vivo Administration Protocol

The table below summarizes the key parameters for administering **Samotolisib** in a mouse model of Acute Liver Injury (ALI), as detailed in a 2021 study [1].

Parameter	Specification
Study Objective	Investigate hepatoprotective effects in LPS-induced sepsis model [1]
Dosage	5 mg/kg [1]
Route of Administration	Intraperitoneal (IP) injection [1]
Dosing Regimen	Preconditioning (administered prior to LPS challenge) [1]
Vehicle/Formulation	Information not specified in available source [1]
Model	C57BL/6 male mice (6-8 weeks old, 18-21 g) with LPS-induced ALI [1]

Experimental Workflow

The following diagram illustrates the overall workflow and key findings from the cited in vivo study:

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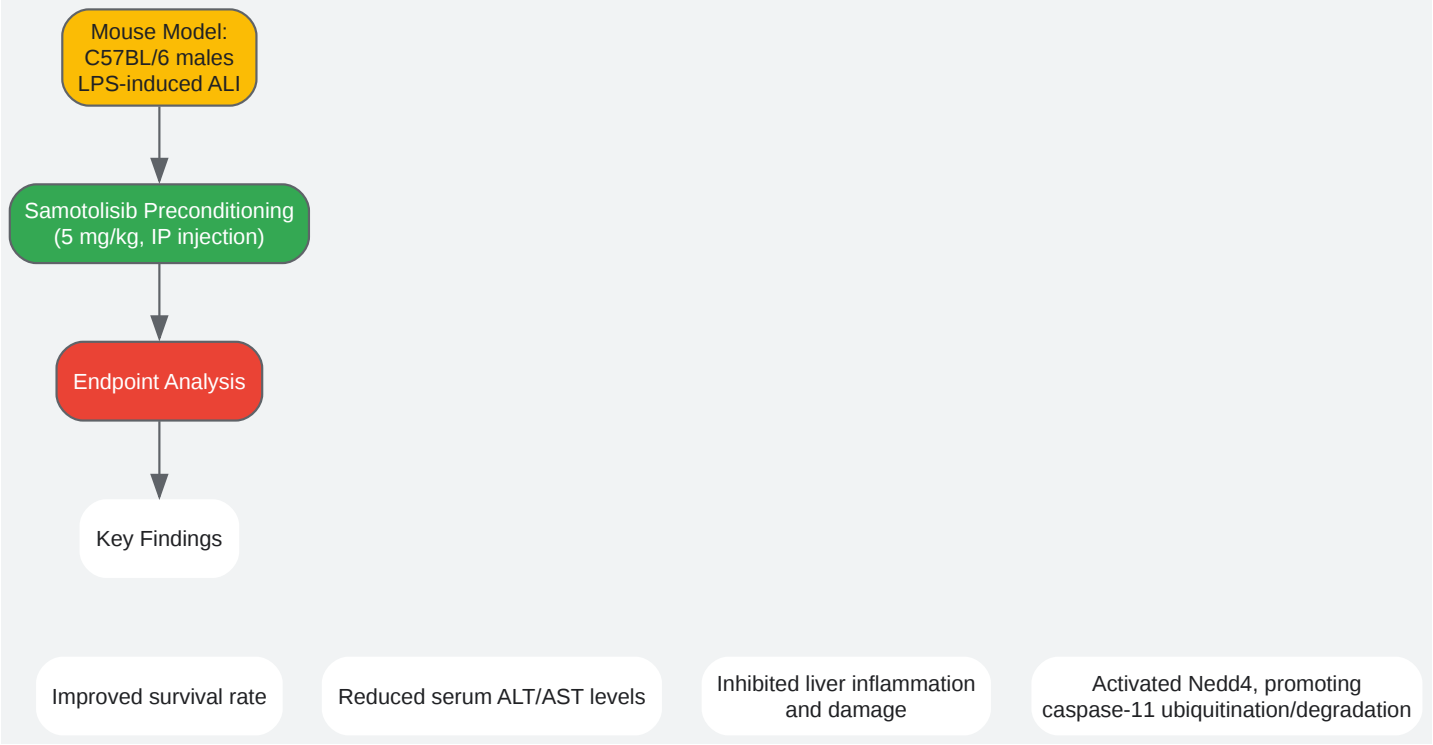

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Mechanism of Action in the Studied Model

Samotolisib is a dual **PI3K/mTOR inhibitor** that targets all Class I PI3K isoforms, mTORC1, and mTORC2 [2] [3]. In this specific liver injury model, its protective effect was linked to the inhibition of the **caspase-11/GSDMD-mediated pyroptosis** pathway [1]. The study proposed that **Samotolisib** acts through the **PI3K/AKT/mTOR signaling axis** to activate the E3 ubiquitin ligase Nedd4, which then tags caspase-11 for ubiquitination and degradation, thereby reducing inflammatory cell death (pyroptosis) [1].

Practical Considerations for Researchers

- **Formulation Gap**: A significant limitation for protocol replication is the lack of a specified vehicle. In vivo studies often use co-solvents like PEG 400, cyclodextrins, or aqueous suspensions with stabilizers like methylcellulose.

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- **Clinical Dosing Reference**: A pediatric phase II trial determined the Recommended Phase 2 Dose (RP2D) for **Samotolisib** to be **115 mg/m²/dose** administered orally twice daily [2]. This data can be useful for dose extrapolation in other models.
- **Toxicity Profile**: Be aware that dose-limiting toxicities in clinical trials have included mucositis and pneumonitis [2]. Hyperglycemia is a common class effect of PI3K/mTOR pathway inhibition and should be monitored [4] [5].

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To cite this document: Smolecule. [Samotolisib in vivo mouse model administration]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b548537#samotolisib-in-vivo-mouse-model-administration]

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